

# 2,4-Dinitroaniline molecular weight and formula

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## Compound of Interest

Compound Name: **2,4-Dinitroaniline**

Cat. No.: **B165453**

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## Technical Guide: 2,4-Dinitroaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental physicochemical properties of **2,4-Dinitroaniline**, a key intermediate in the synthesis of various dyes, pharmaceuticals, and other organic compounds.

## Core Physicochemical Data

The essential molecular properties of **2,4-Dinitroaniline** are summarized below. This data is foundational for stoichiometric calculations, analytical characterization, and formulation development. The molecular weight is derived from the atomic weights of its constituent elements as defined by IUPAC, and the molecular formula is determined through elemental analysis and mass spectrometry.

Property	Value	Reference
Molecular Formula	C6H5N3O4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	183.12 g/mol	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
CAS Number	97-02-9	<a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Protocols

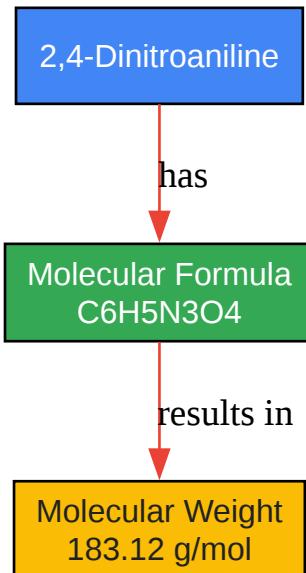
The molecular formula and weight of **2,4-Dinitroaniline** are established through standard analytical chemistry protocols:

- Elemental Analysis: This technique determines the mass percentages of carbon, hydrogen, nitrogen, and oxygen in a pure sample. The empirical formula is calculated from these percentages.
- Mass Spectrometry: This method provides the mass-to-charge ratio of the molecular ion, which gives a precise molecular weight. High-resolution mass spectrometry can confirm the elemental composition, thus verifying the molecular formula.

The data presented in this guide are the universally accepted values derived from these foundational experimental techniques.

## Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical name, its structural formula, and its calculated molecular weight.



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- To cite this document: BenchChem. [2,4-Dinitroaniline molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b165453#2-4-dinitroaniline-molecular-weight-and-formula\]](https://www.benchchem.com/product/b165453#2-4-dinitroaniline-molecular-weight-and-formula)

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